

# Performance comparison of different commercial Estradiol-3b-glucoside ELISA kits

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Estradiol-3b-glucoside

Cat. No.: B15187459

[Get Quote](#)

## A Comparative Analysis of Commercial Estradiol ELISA Kits for Researchers

For researchers, scientists, and professionals in drug development, the accurate quantification of estradiol and its metabolites is crucial for a wide range of studies, from reproductive biology to oncology. Enzyme-Linked Immunosorbent Assays (ELISAs) are a common tool for this purpose, offering a balance of sensitivity, specificity, and throughput. This guide provides a comparative overview of several commercially available ELISA kits for estradiol and its related metabolite, estrone-3-glucuronide, to aid in the selection of the most suitable kit for your research needs.

## Performance Characteristics at a Glance

The performance of an ELISA kit is determined by several key parameters, including its sensitivity, dynamic range, and specificity. The following table summarizes the performance characteristics of various commercial ELISA kits as reported by their respective manufacturers.

| Manufacturer/Kit Name        | Analyte              | Assay Type             | Sensitivity   | Detection Range   | Sample Types  | Assay Duration |
|------------------------------|----------------------|------------------------|---------------|-------------------|---|----------------|
| Cloud-Clone Corp. (CEA461Ge) | Estradiol (E2)       | Competitive Inhibition | < 4.93 pg/mL  | 12.35-1,000 pg/mL | Serum, plasma, tissue homogenates, cell lysates, cell culture supernates, other biological fluids | 2 hours        |
| Invitrogen (KAQ0622)         | Human Estradiol (E2) | Sandwich               | 10.6 pg/mL    | 25-2,000 pg/mL    | Serum, Plasma   | 2 hours        |
| Arbor Assays (K030-H)        | Estradiol            | Competitive            | 39.6 pg/mL    | Not specified     | Fecal Extracts, Urine, Tissue Culture Media   | 2.5 hours      |
| BioVendor R&D                | Estradiol            | Competitive            | 8.4 pg/mL     | 25-4,000 pg/ml    | Serum   | Not specified  |
| RayBiotech                   | Estradiol (E2)       | Competitive            | Not specified | Not specified     | Serum, Plasma   | 2.5 hours      |
| FineTest (EU0390)            | Estradiol (E2)       | Competitive            | 7.5 pg/ml     | 12.5-800 pg/ml    | Serum, Plasma, Cell Culture Supernatant, cell or tissue   | 2 hours        |

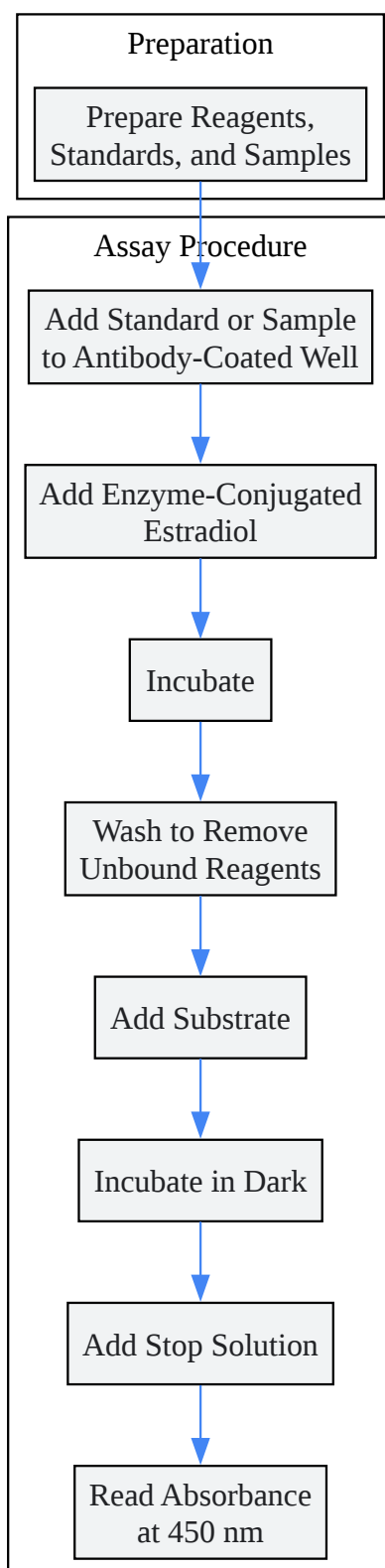
|                            |                           |             |  |                          |   |                         |
|----------------------------|---------------------------|-------------|--|--------------------------|---|-------------------------|
|                            |                           |             |  |                          | lysate,<br>Other liquid<br>samples  |                         |
|                            |                           |             |  |                          | Cell<br>Culture<br>Supernates<br>, Serum,<br>EDTA<br>Plasma,<br>Heparin<br>Plasma |                         |
| R&D<br>Systems<br>(KGE014) | Estradiol                 | Competitive | 12.1 pg/mL   | 12.3 -<br>3,000<br>pg/mL |   | 3.5 hours               |
|                            |                           |             |  |                          |   |                         |
| Cayman<br>Chemical         | Estrone-3-<br>Glucuronide | Competitive | 6.6 pg/ml<br>(overnight);<br>10.1 pg/ml<br>(rapid) | 2.7-6,000<br>pg/ml       | Not<br>specified  | 2 hours or<br>overnight |

## In-Depth Look at Experimental Protocols

The precision and reliability of ELISA results are intrinsically linked to the experimental protocol. While specific steps may vary between kits, the fundamental principles remain similar. Below are summaries of the experimental procedures for a selection of the compared kits.

### General Competitive ELISA Workflow

Most of the listed estradiol ELISA kits utilize a competitive assay format. In this setup, the estradiol present in the sample competes with a labeled (e.g., enzyme-conjugated) estradiol for a limited number of antibody binding sites. The resulting signal is inversely proportional to the concentration of estradiol in the sample.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Performance comparison of different commercial Estradiol-3b-glucoside ELISA kits]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15187459#performance-comparison-of-different-commercial-estradiol-3b-glucoside-elisa-kits>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)